# Technical Guide: Discovery and First Synthesis of 9-Phenylphenanthrene

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *9-Phenylphenanthrene* |
| *CAS No.:* | *844-20-2* |
| *Cat. No.:* | *B188668* |

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## Executive Summary

**9-Phenylphenanthrene** ($C_{20}H_{14}$) is a sterically crowded PAH that serves as a fundamental building block for organic light-emitting diodes (OLEDs) and advanced optoelectronic materials. Its non-planar structure, resulting from the steric clash between the phenyl ring and the phenanthrene "bay" protons, imparts unique photophysical properties, including high quantum efficiency and suppression of π-π stacking aggregation.

This guide reconstructs the first definitive synthesis reported by C. F. Koelsch in 1934, contrasting it with the earlier Pschorr cyclization attempts and modern photochemical methods. It provides a self-validating protocol for the classical synthesis and analyzes the mechanistic causality of the ring-expansion pathway.

## Historical Context & Discovery

While the Pschorr synthesis (1896) established routes to phenanthrene carboxylic acids, the isolation of pure **9-phenylphenanthrene** was chemically elusive due to the propensity for rearrangement and polymerization in early PAH syntheses.

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The definitive synthesis was achieved by C. F. Koelsch at the University of Minnesota, published in the Journal of the American Chemical Society in 1934. Koelsch's approach was novel because it utilized a Grignard-mediated ring expansion of a fluorenone derivative, bypassing the limitations of diazonium-based cyclizations (Pschorr method) which often suffered from low yields and difficult purification.

- Discoverer: C. F. Koelsch
- Year: 1934
- Key Innovation: Use of the Wagner-Meerwein rearrangement to expand the fluorene core to a phenanthrene system.

## The Koelsch Synthesis (1934)

Koelsch's method relies on the ring expansion of 9-benzyl-9-fluorenol. This route is chemically elegant, leveraging the strain of the 5-membered fluorene ring to drive the expansion to the more stable 6-membered phenanthrene system under acidic conditions.

### Retrosynthetic Analysis

The synthesis can be deconstructed into two phases:

- Nucleophilic Addition: Formation of a tertiary carbinol via Grignard addition.
- Cationic Rearrangement: Acid-catalyzed dehydration and 1,2-alkyl shift (Wagner-Meerwein) to generate the phenanthrene core.

### Experimental Protocol

Note: This protocol is reconstructed from the original 1934 methodology and modernized for safety and reproducibility.

Reagents:

- 9-Fluorenone (18.0 g, 0.1 mol)
- Benzyl chloride (14.0 g, 0.11 mol)

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- Magnesium turnings (2.7 g, 0.11 mol)
- Diethyl ether (anhydrous)
- Sulfuric acid (concentrated) / Acetic acid mixture

Step-by-Step Workflow:

- Preparation of Grignard Reagent:
  - In a dry 3-neck flask under $N_2$, react benzyl chloride with magnesium turnings in anhydrous ether to form benzylmagnesium chloride. Initiate with a crystal of iodine if necessary.
  - Checkpoint: Ensure complete consumption of magnesium to avoid coupling side reactions.
- Grignard Addition:
  - Cool the Grignard solution to 0°C.
  - Dropwise add a solution of 9-fluorenone in ether. The solution will change color as the alkoxide forms.
  - Reflux for 2 hours to ensure completion.
  - Quench with saturated $NH_4Cl$ solution. Extract with ether, dry over $MgSO_4$, and evaporate to yield the crude 9-benzyl-9-fluorenol.
- Ring Expansion (The Key Step):
  - Dissolve the crude carbinol in glacial acetic acid.
  - Add a catalytic amount of concentrated $H_2SO_4$ (or use polyphosphoric acid for milder conditions).
  - Heat to reflux for 1 hour. The solution will darken.

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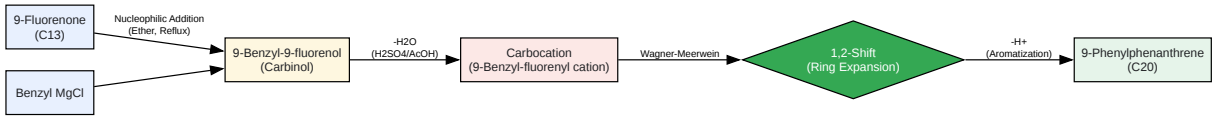
- Mechanism:[1] The acid protonates the hydroxyl group, leading to water loss. The resulting carbocation triggers a 1,2-phenyl shift (expanding the 5-membered ring to a 6-membered ring) followed by deprotonation to restore aromaticity.

- Purification:
  - Pour the reaction mixture into ice water.
  - Filter the precipitate.
  - Recrystallize from ethanol or acetic acid.

Yield: ~65-75% Product: Colorless plates or needles.

## Mechanistic Pathway (Graphviz Visualization)

The following diagram illustrates the critical ring expansion mechanism:




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Caption: The Koelsch synthesis pathway involving Grignard addition followed by acid-catalyzed Wagner-Meerwein rearrangement.

# Characterization & Validation

To validate the synthesis of **9-phenylphenanthrene**, the following physicochemical properties are used as standard endpoints.

## Physical Data Table

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| Property | Value | Notes |
|---|---|---|
| Molecular Formula | $C_{20}H_{14}$ | |
| Molecular Weight | 254.33 g/mol | |
| Melting Point | 105–106 °C | Distinctive sharp melting point (Lit. 106°C [2]).[2] Lower values (86°C) indicate impurities. |
| Appearance | Colorless needles | Recrystallized from ethanol.[3] |
| Solubility | Soluble in benzene, $CHCl_3$ | Sparingly soluble in cold ethanol. |
| UV-Vis Absorption | λ_max ~258 nm, 300 nm | Characteristic phenanthrene vibronic structure. |

## Structural Validation

- $^1H$ NMR (500 MHz, $CDCl_3$): The spectrum is complex due to the overlap of phenyl and phenanthrene protons. However, the "bay region" protons (H4 and H5) of the phenanthrene core typically appear downfield (~8.7-8.8 ppm) due to the deshielding effect of the opposite ring currents.
- Mass Spectrometry: Molecular ion peak $[M]^+$ at m/z 254.1.

# Modern Relevance vs. Historical Method

While Koelsch’s method is chemically instructive, modern syntheses often employ Mallory Photocyclization or Suzuki-Miyaura Coupling for higher functional group tolerance.

- Mallory Reaction (1964): Photocyclization of triphenylethylene in the presence of iodine and oxygen.
  - Pros: Access to highly substituted derivatives.[3]
  - Cons: Dilute conditions required (high solvent waste).

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- Koelsch Method (1934):[3][4]
  - Pros: Scalable, no special photochemical equipment, uses inexpensive reagents.
  - Cons: Limited to substrates surviving strong acid conditions.

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